

Technical Guide: Solubility and Properties of Methyl 3-bromo-5-methylthiophene-2-carboxylate

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Compound of Interest

Compound Name: *Methyl 3-bromo-5-methylthiophene-2-carboxylate*

Cat. No.: *B578373*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the available solubility information and key physicochemical properties of **Methyl 3-bromo-5-methylthiophene-2-carboxylate** (CAS No. 1257535-60-6). This document is intended to serve as a valuable resource for researchers and professionals in the fields of organic synthesis, medicinal chemistry, and material science.

Core Compound Information

Methyl 3-bromo-5-methylthiophene-2-carboxylate is a substituted thiophene derivative. Thiophene-based compounds are significant in medicinal chemistry and material science due to their diverse biological activities and electronic properties. This particular molecule is often utilized as a versatile building block in the synthesis of more complex organic structures.^[1]

Quantitative Solubility Data

The solubility of a compound is a critical parameter for its application in various experimental and industrial processes. The following table summarizes the available quantitative solubility data for **Methyl 3-bromo-5-methylthiophene-2-carboxylate**.

CAS Number	Solubility	Solvent
1257535-60-6	0.0485 mg/mL	Unspecified

It is important to note that the solvent for this reported solubility value was not specified in the available documentation.

Physicochemical Properties

Understanding the physical and chemical properties of a compound is essential for its handling, storage, and application in experimental work.

Property	Value
Molecular Formula	C ₇ H ₇ BrO ₂ S
Molecular Weight	235.1 g/mol
Appearance	Yellow to colorless solid, semi-solid or oil
Storage Condition	Keep in a dark place, Store at 4 to 8 °C

Experimental Protocols

While a specific, detailed experimental protocol for determining the solubility of **Methyl 3-bromo-5-methylthiophene-2-carboxylate** was not found in the reviewed literature, a general methodology for determining the solubility of a solid organic compound in a given solvent is provided below. This protocol can be adapted for the target compound.

Protocol: Determination of Solubility by the Saturation Method

- Preparation of Saturated Solution:
 - Add an excess amount of **Methyl 3-bromo-5-methylthiophene-2-carboxylate** to a known volume of the desired solvent (e.g., ethanol, DMSO, water) in a sealed vial or flask.
 - Agitate the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A magnetic stirrer or a shaker bath can be used for this

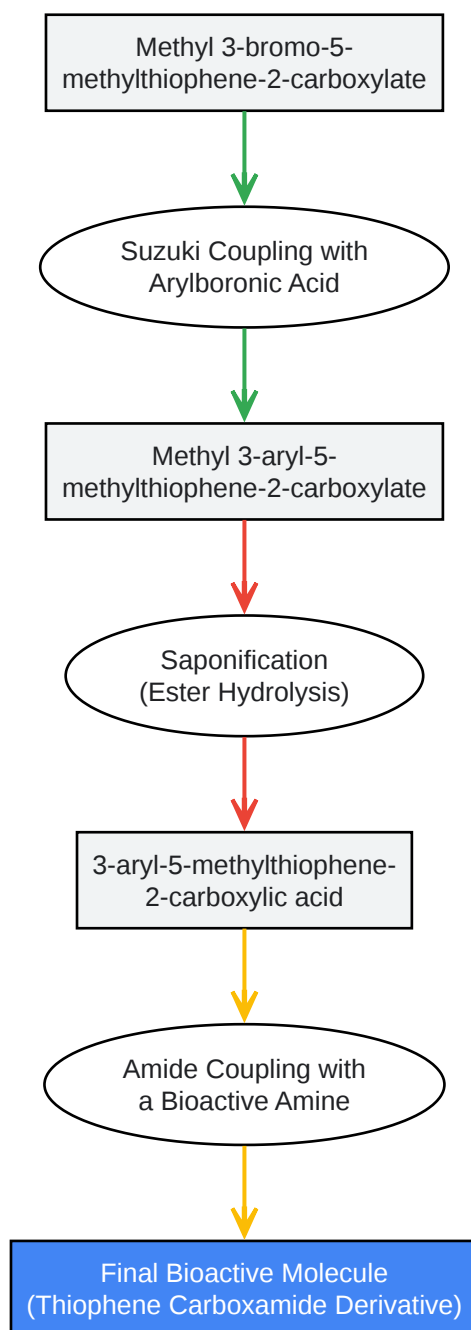
purpose.

- Separation of Undissolved Solute:
 - After the equilibration period, allow the mixture to stand undisturbed to let the undissolved solid settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed or pre-cooled pipette to match the equilibration temperature, avoiding any solid particles.
 - Alternatively, the saturated solution can be filtered through a syringe filter (e.g., 0.22 μm PTFE) to remove any undissolved solid.
- Quantification of Dissolved Solute:
 - Evaporate the solvent from the collected supernatant under reduced pressure or by gentle heating.
 - Weigh the remaining solid residue to determine the mass of the dissolved compound.
 - Alternatively, a suitable analytical technique such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy can be used to determine the concentration of the compound in the saturated solution by comparing it to a standard curve of known concentrations.
- Calculation of Solubility:
 - Calculate the solubility in the desired units (e.g., mg/mL, g/L, mol/L) based on the mass of the dissolved solute and the volume of the solvent used.

Signaling Pathways and Experimental Workflows

A comprehensive search of the available scientific literature did not yield any specific information regarding signaling pathways in which **Methyl 3-bromo-5-methylthiophene-2-carboxylate** is directly involved. The primary application of this compound appears to be as an intermediate in organic synthesis.

To illustrate its potential utility, a conceptual workflow for the synthesis of a more complex, hypothetical bioactive molecule using **Methyl 3-bromo-5-methylthiophene-2-carboxylate** as a starting material is presented below. This diagram demonstrates a logical relationship in a synthetic chemistry context.



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References

- 1. chemimpex.com [chemimpex.com]
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